

# Application Notes and Protocols for Formulating SYN-UP in Cosmetic Emulsions

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## Compound of Interest

Compound Name: **SYN-UP**

Cat. No.: **B611098**

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## Introduction to SYN-UP®

**SYN-UP®** is a patented synthetic dipeptide derivative developed by dsm-firmenich that offers a multi-faceted approach to improving skin health and resilience.<sup>[1]</sup> Its primary mechanism of action involves the inhibition of plasmin and urokinase, enzymes that play a key role in the degradation of the skin's extracellular matrix and the initiation of inflammatory cascades.<sup>[1][2]</sup> By modulating these enzymatic activities, **SYN-UP®** helps to protect essential skin proteins, strengthen the skin barrier, and maintain a healthy skin microbiome.<sup>[1][2]</sup>

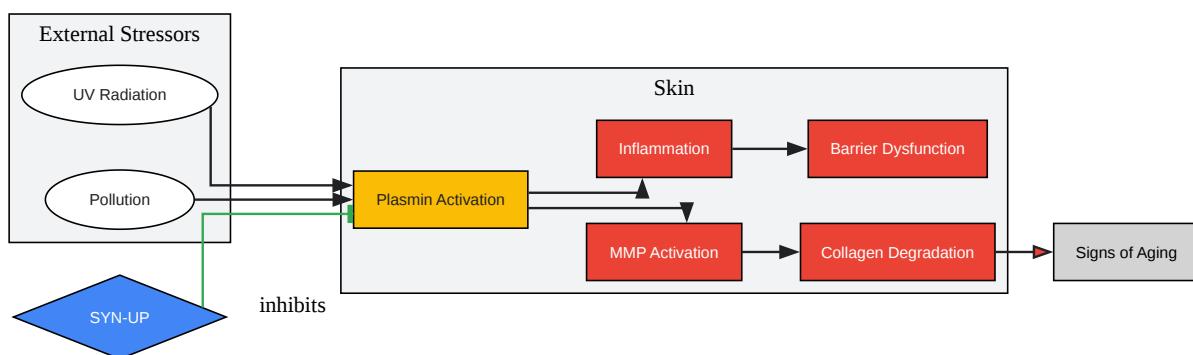
INCI Name: Glycerin, Aqua, Benzylsulfonyl D-Seryl Homophenylalanine Amidinobenzamide Acetate, Citric Acid, Sodium Hydroxide.<sup>[1][3]</sup>

### Key Benefits:

- Enhances skin barrier functionality.<sup>[2]</sup>
- Combats skin dryness and reduces redness.<sup>[2]</sup>
- Improves skin firmness and smoothness.<sup>[2]</sup>
- Balances the skin microbiome.<sup>[1]</sup>
- Reduces skin sensitivity and unpleasant sensations.<sup>[2]</sup>

## Mechanism of Action: The Role of Plasmin Inhibition

External stressors such as UV radiation and pollution can lead to an overproduction of plasmin in the skin.<sup>[2]</sup> This serine protease triggers a cascade of detrimental effects, including the activation of Matrix Metalloproteinases (MMPs) and the degradation of collagen, leading to signs of aging, inflammation, and a compromised skin barrier.<sup>[2]</sup> **SYN-UP®** is designed to fit perfectly into the active site of plasmin, effectively inhibiting its activity and mitigating its downstream consequences.<sup>[2]</sup>



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Figure 1: **SYN-UP®** Mechanism of Action.

## Data Presentation: Efficacy of **SYN-UP®**

The following tables summarize the quantitative data from in-vitro and in-vivo studies on the active component of **SYN-UP®**, Amidinobenzyl Benzylsulfonyl D-Seryl Homophenylalaninamide Acetate (ABSHA).

Table 1: In-Vitro Efficacy Data

Parameter	Test System	Results
Plasmin Inhibition	Enzymatic Assay	Dose-dependent inhibition of plasmin activity.
Urokinase Inhibition	Enzymatic Assay	Inhibition of urokinase activity. <a href="#">[2]</a>
MMP-9 Expression (UV-induced)	Ex-vivo skin explants	Significant downregulation of MMP-9 expression.
Collagen IV Degradation (UV-induced)	Ex-vivo skin explants	Almost complete inhibition of collagen IV degradation.
Collagen I Synthesis	Dermal Fibroblasts	Increased collagen I synthesis. <a href="#">[2]</a>
Melanin Synthesis	Epidermal Melanocytes	-58% reduction in intracellular melanin.
Transglutaminase 1 (TGase1) Upregulation	In-vitro model	Upregulation of TGase1, a key enzyme for skin barrier function. <a href="#">[2]</a>
Pro-inflammatory Cytokine Modulation	In-vitro model	Modulation of CXCL5 and IL-8 activities. <a href="#">[2]</a> <a href="#">[4]</a>

Table 2: In-Vivo Clinical Study Results (8 weeks, 10 ppm ABSHA solution)

Skin Parameter	Measurement Method	Result (vs. Placebo)
Collagen Density	Ultrasound	Significant increase in dermal density.
Skin Elasticity	Cutometer	Significant increase in skin elasticity.
Wrinkle Volume (Forehead)	Primos CR	Significant decrease in wrinkle volume.
Wrinkle Volume (Crow's Feet)	Primos CR	Significant decrease in wrinkle volume.

## Experimental Protocols

### Protocol for Preparation of an Oil-in-Water (O/W) Emulsion with **SYN-UP®**

This protocol provides a starting point for creating a stable and effective cosmetic emulsion incorporating **SYN-UP®**. Adjustments to the oil phase components, emulsifiers, and other additives may be necessary to achieve the desired sensory properties and stability for your specific application.

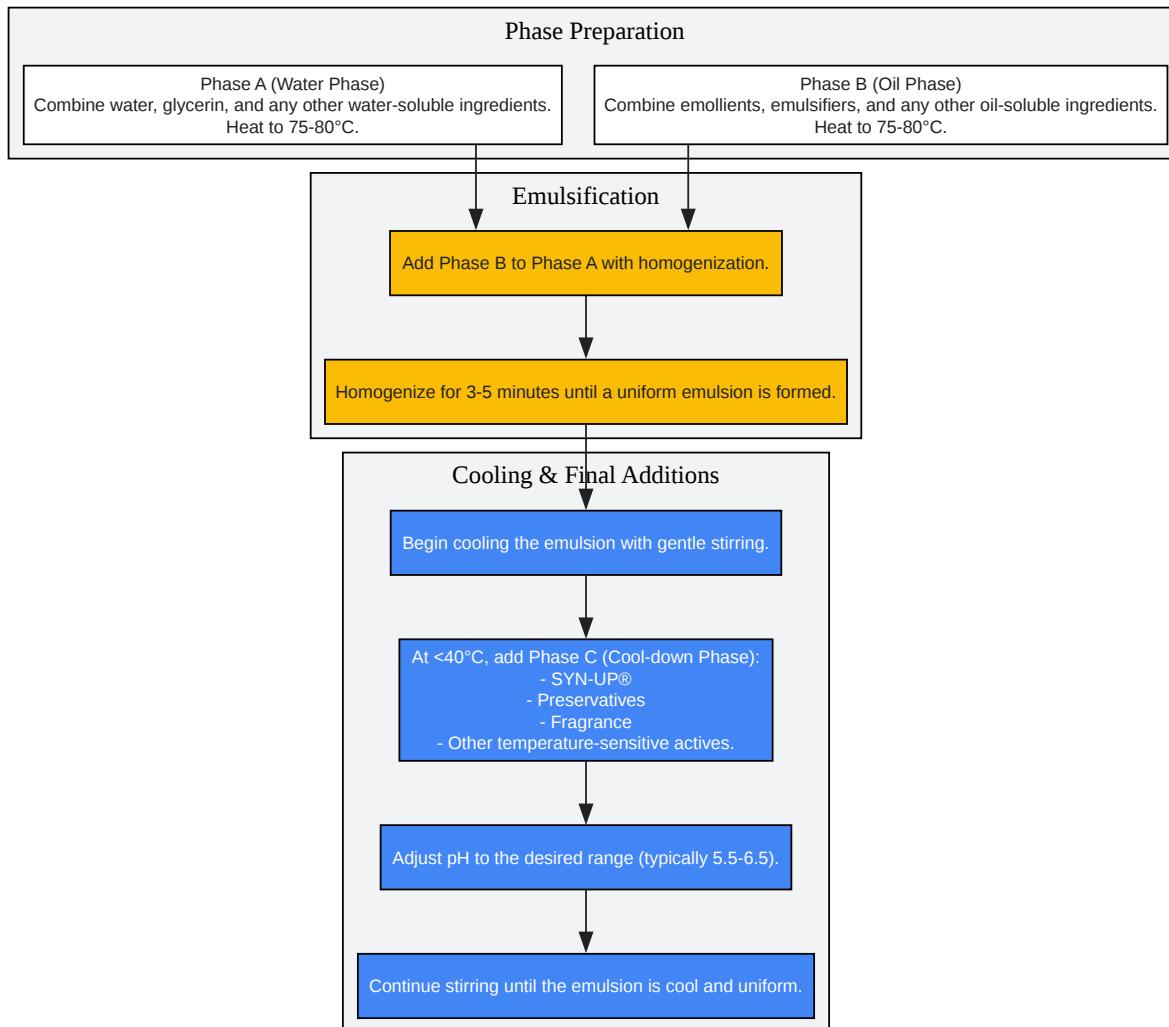
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Figure 2: O/W Emulsion Formulation Workflow.

Table 3: Example Formulation - Revitalizing Skin Cream with **SYN-UP®**

Phase	Ingredient	Function	% w/w
A	Deionized Water	Solvent	q.s. to 100
Glycerin	Humectant	3.00	
Xanthan Gum	Thickener	0.20	
B	Cetearyl Alcohol (and) Ceteareth-20	Emulsifier	5.00
Caprylic/Capric Triglyceride	Emollient	8.00	
Shea Butter	Emollient	3.00	
Dimethicone	Emollient	1.00	
C	SYN-UP®	Active Ingredient	1.00 - 3.00
Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00	
Fragrance	Fragrance	0.10	
Citric Acid / Sodium Hydroxide	pH Adjuster	q.s.	

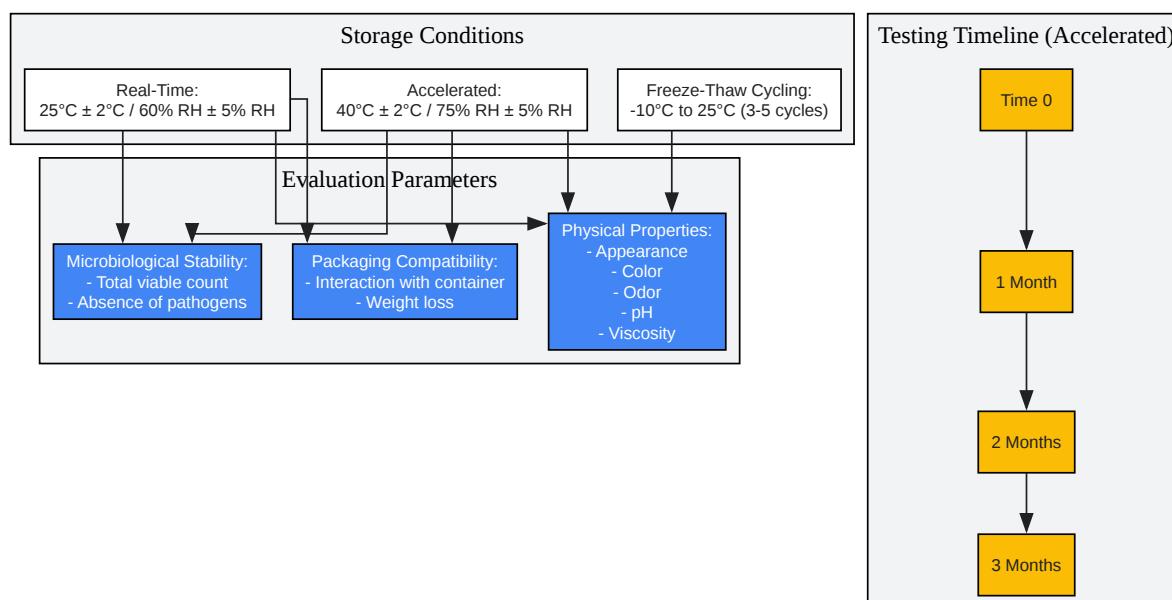
**Procedure:**

- Combine the ingredients of Phase A and heat to 75-80°C with stirring.
- In a separate vessel, combine the ingredients of Phase B and heat to 75-80°C with stirring.
- Add Phase B to Phase A under homogenization. Homogenize until the emulsion is uniform.
- Begin cooling the emulsion with gentle stirring.
- At a temperature below 40°C, add the ingredients of Phase C one by one, mixing well after each addition.

- Adjust the pH to 5.5-6.5 with Citric Acid or Sodium Hydroxide solution.
- Continue stirring until the cream is cool and uniform.

## Protocol for Stability Testing of the Cosmetic Emulsion

To ensure the long-term quality and safety of the final product, a comprehensive stability testing protocol is essential.



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